

rosiglitazone maleate physicochemical characterization

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Compound Focus: Rosiglitazone Maleate

CAS No.: 155141-29-0

Cat. No.: S541826

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Fundamental Physicochemical Properties

The table below summarizes the core physicochemical characteristics of **Rosiglitazone Maleate**, which are essential for pre-formulation studies.

Property	Description / Value	Citation
Chemical Name	(RS)-5-[4-(2-[methyl(pyridin-2-yl)amino]ethoxy)benzyl]thiazolidine-2,4-dione (maleate)	[1] [2]
Molecular Formula	C ₁₈ H ₁₉ N ₃ O ₃ S • C ₄ H ₄ O ₄	[3] [2]
Molecular Weight	473.5 g/mol	[3]
CAS Number	155141-29-0	[3] [2]
Appearance	White crystalline powder	[2]
Melting Point	122 - 123 °C	[1] [2]

Property	Description / Value	Citation
Solubility	Readily soluble in ethanol and buffered aqueous solutions (pH 2.3). Soluble in DMSO (3 mg/mL) and DMF (10 mg/mL).	[3] [2]
pKa	Information not available in search results	

Analytical Methods for Characterization

Reliable analytical methods are critical for drug quantification and quality control. A well-validated Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method is described below.

Parameter	Description	Citation
Method	Reversed-Phase HPLC (RP-HPLC)	[4]
Objective	Simultaneous determination of Rosiglitazone and Glimepiride in combined dosage forms and human plasma.	[4]
Column	Symmetry C18 (150 mm × 4.6 mm, 5 µm)	[4]
Mobile Phase	Acetonitrile : 0.02 M Phosphate Buffer, pH 5 (60:40, v/v)	[4]
Flow Rate	1.0 mL/min	[4]
Detection	UV at 235 nm	[4]
Injection Volume	30 µL	[4]
Retention Time	Rosiglitazone: ~3.7 min; Glimepiride: ~4.66 min	[4]
Linearity Range	0.10 - 25 µg/mL for Rosiglitazone	[4]
LOD/LOQ	LOD: 0.04 µg/mL; LOQ: 0.13 µg/mL for Rosiglitazone	[4]

Formulation & Delivery System Parameters

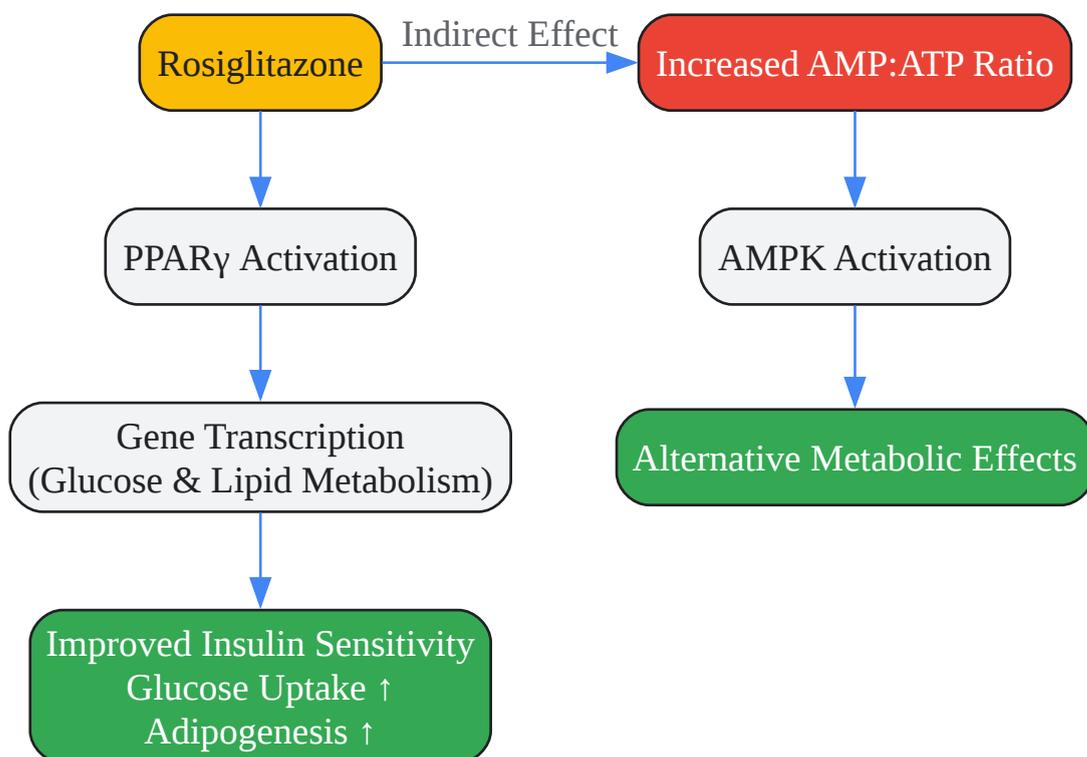
To enhance solubility and delivery, Rosiglitazone has been incorporated into specialized systems like cationic lipid emulsions and floating matrix tablets. Key formulation parameters and outcomes are listed below.

Parameter	Description	Citation
Formulation Type	Cationic Lipid Emulsion	[5]
Key Excipients	Cationic lipid (DOTAP), DOPE, castor oil, Tween 20, Tween 80	[5]
Droplet Size (Blank)	195 - 230 nm	[5]
Droplet Size (Drug-Loaded)	210 - 290 nm	[5]
Encapsulation Efficiency	> 90%	[5]
Formulation Type	Floating Matrix Tablet	[6]
Key Excipients	Gas-generating agent (sodium bicarbonate), hydrophilic polymers (HPMC K15M, K4M, HPC, Carbopol 934P)	[6]
Release Mechanism	Diffusion along with erosion	[6]

Molecular Mechanisms of Action

Understanding the mechanism of action is part of comprehensive drug characterization. Rosiglitazone's primary target is the **Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ)**, a nuclear receptor that regulates genes involved in glucose and lipid metabolism [7] [3].

The following diagram illustrates the primary PPAR γ -mediated pathway and an alternative AMPK activation pathway:



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Rosiglitazone's primary action is activating PPAR γ , which regulates gene expression. It may also activate AMPK, either by increasing the cellular AMP:ATP ratio or through an alternative pathway [7] [8].

Conclusion

In summary, for the physicochemical characterization of **Rosiglitazone Maleate**:

- The **fundamental properties** (e.g., solubility, melting point) provide a basis for understanding its behavior.
- The **HPLC method** is a robust, validated protocol for precise quantification in various matrices.
- The **formulation parameters** for emulsion and floating tablet systems offer proven starting points for developing effective delivery platforms.

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